

A Comparative Analysis of the Hydrolysis Rates of Lithium, Sodium, and Potassium Hydrides

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Compound of Interest

Compound Name: *Lithium;hydron*

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This guide provides an objective comparison of the hydrolysis rates of three common alkali metal hydrides: lithium hydride (LiH), sodium hydride (NaH), and potassium hydride (KH). Understanding the reactivity of these hydrides with water is crucial for their safe handling and application in various chemical syntheses. The information presented is supported by available experimental data and established chemical principles.

Executive Summary

Alkali metal hydrides are highly reactive compounds that readily undergo hydrolysis to produce hydrogen gas and the corresponding metal hydroxide. The rate of this reaction is a critical factor in their utility as reducing agents and hydrogen sources. Experimental evidence and established chemical trends indicate a clear order of reactivity for hydrolysis among the hydrides discussed:

Potassium Hydride (KH) > Sodium Hydride (NaH) > Lithium Hydride (LiH)

This trend is primarily attributed to the decreasing electronegativity and increasing atomic size of the alkali metal cation as one moves down the group in the periodic table. This results in a more ionic and labile hydride ion (H^-) in KH compared to NaH and LiH, leading to a more vigorous reaction with water.

Data Presentation

The following table summarizes the comparative hydrolysis rates of LiH, NaH, and KH. It is important to note that while quantitative data for LiH is available, the extremely rapid and often violent nature of the reactions of NaH and KH with water makes precise, standardized rate measurements challenging to obtain and compare directly under identical conditions.

Hydride	Chemical Formula	Molar Mass (g/mol)	Observed Hydrolysis Rate	Reactivity Trend
Lithium Hydride	LiH	7.95	6.0 cm ³ H ₂ / cm ² ·s at 35°C	Least Reactive
Sodium Hydride	NaH	24.00	Very Rapid / Violent	More Reactive
Potassium Hydride	KH	40.11	Extremely Rapid / Violent	Most Reactive

Experimental Protocols

The determination of the hydrolysis rate of alkali metal hydrides typically involves measuring the volume of hydrogen gas evolved over time. A common and effective method is the use of a gas buret apparatus.

Objective: To quantitatively measure and compare the rate of hydrogen gas evolution from the hydrolysis of LiH, NaH, and KH.

Materials:

- Lithium hydride (LiH), Sodium hydride (NaH, typically as a dispersion in mineral oil), and Potassium hydride (KH, typically as a dispersion in mineral oil)
- Deionized water
- Anhydrous solvent (e.g., THF or pentane) for washing mineral oil from NaH and KH samples
- Gas buret apparatus (as illustrated in the diagram below)

- Reaction flask with a side arm and a septum-sealed inlet
- Magnetic stirrer and stir bar
- Constant temperature water bath
- Syringe for injection of water
- Stopwatch
- Appropriate personal protective equipment (safety glasses, lab coat, gloves, and face shield)

Procedure:

- Apparatus Setup: Assemble the gas buret apparatus. The reaction flask is placed in a constant temperature water bath to ensure isothermal conditions. The gas buret is filled with a suitable liquid (e.g., water) and connected to the reaction flask.
- Sample Preparation:
 - For LiH: A known mass of LiH powder or pellet is weighed and placed in the reaction flask.
 - For NaH and KH: A known mass of the mineral oil dispersion is weighed. The mineral oil is washed away with an anhydrous solvent under an inert atmosphere (e.g., in a glovebox). A known mass of the dry hydride is then quickly transferred to the reaction flask.
- Reaction Initiation: The system is sealed, and the initial volume in the gas buret is recorded. A known volume of deionized water is injected into the reaction flask using a syringe through the septum. The magnetic stirrer is started to ensure good mixing.
- Data Collection: The volume of hydrogen gas evolved is recorded at regular time intervals using the gas buret. The reaction is allowed to proceed until no more gas is evolved.
- Data Analysis: The rate of hydrolysis is determined by plotting the volume of hydrogen evolved against time. The initial rate can be calculated from the slope of the initial linear portion of the curve. For a more detailed kinetic analysis, the data can be fitted to appropriate rate laws.

Safety Precautions:

- All manipulations of alkali metal hydrides should be carried out in a well-ventilated fume hood.
- The reactions of NaH and KH with water are extremely exothermic and can lead to the ignition of the evolved hydrogen gas. The experiment should be conducted on a small scale and with appropriate shielding.
- Ensure that all glassware is dry before use.
- Appropriate fire extinguishing equipment for metal fires (e.g., Class D extinguisher) should be readily available.

Mandatory Visualization

Caption: Logical relationship of alkali metal hydride hydrolysis reactivity.

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